

Carboplatin-d4 certificate of analysis explained

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboplatin-d4

Cat. No.: B15557316

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General Information and Product Specifications

The initial section of a CoA provides fundamental details about the compound and the specific lot being certified. This includes the product name, catalog number, CAS number (for the unlabeled compound), molecular formula, and molecular weight.

Parameter	Typical Specification
Product Name	Carboplatin-d4
Appearance	White to off-white solid[1]
Molecular Formula	C ₆ H ₈ D ₄ N ₂ O ₄ Pt[1][2][3][4][5]
Molecular Weight	375.28 g/mol [1][6]
CAS Number (Unlabeled)	41575-94-4[2][4]
Solubility	Slightly soluble in water and methanol[3]
Storage Temperature	-20°C, stored under nitrogen away from moisture[6]

Analytical Tests and Methodologies

This core section of the CoA details the results of various analytical tests performed to confirm the product's quality. Below are the key experiments, their methodologies, and typical specifications.

Purity Assay by High-Performance Liquid Chromatography (HPLC)

The purity assay determines the percentage of the desired compound in the material, identifying any impurities. A reversed-phase HPLC (RP-HPLC) method is commonly employed for this analysis.

Quantitative Data

Parameter	Typical Specification
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| Purity (by HPLC) | $\geq 98\%$ [\[7\]](#) |

Experimental Protocol

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Inertsil amino, 250 mm × 4.6 mm, 5 µm particle size, or a similar C18 column.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Mobile Phase: An isocratic mixture of acetonitrile and water.[\[8\]](#)[\[9\]](#) The exact ratio is optimized to achieve good separation.
- Flow Rate: Typically 1.0 - 2.0 mL/min.[\[8\]](#)[\[9\]](#)
- Detection: UV detection at approximately 230 nm.[\[8\]](#)[\[9\]](#)
- Sample Preparation: The **Carboplatin-d4** standard is accurately weighed and dissolved in the mobile phase or water to a known concentration (e.g., 1 mg/mL).[\[8\]](#)
- Analysis: The sample solution is injected into the HPLC system. The peak area of **Carboplatin-d4** is compared to the total area of all peaks in the chromatogram to calculate the purity percentage.

Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of **Carboplatin-d4**, verifying its chemical identity.

Quantitative Data

Parameter	Typical Specification
Molecular Weight	375.28 g/mol

| Mass Spectrum | Conforms to the expected isotopic pattern for $C_6H_8D_4N_2O_4Pt$ |

Experimental Protocol

- Instrumentation: A Liquid Chromatography-Mass Spectrometry (LC-MS) system, often with an electrospray ionization (ESI) source.[\[11\]](#)
- Ionization Mode: Positive ion electrospray mode (ESI+).[\[10\]](#)
- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., a mixture of water and acetonitrile with a small amount of acetic acid) and infused into the mass spectrometer.
[\[11\]](#)
- Analysis: The instrument scans for ions corresponding to the molecular weight of **Carboplatin-d4**. The resulting mass spectrum should show a prominent peak at or near m/z 375.3, confirming the mass of the molecule.

Isotopic Purity by Mass Spectrometry (MS)

For a deuterated standard, confirming the isotopic purity is crucial. This test quantifies the percentage of the deuterated form relative to any remaining unlabeled compound and other deuterated variants (d1, d2, d3).

Quantitative Data

Parameter	Typical Specification
Deuterated Forms (d1-d4)	≥99% [3]

| Chemical Purity | $\geq 98\%$ |

Experimental Protocol

- Instrumentation: High-resolution LC-MS or GC-MS.
- Method: The same sample preparation and analysis as for identity confirmation by MS are often used. The mass spectrometer is configured to detect and quantify the ion peaks corresponding to unlabeled Carboplatin ($m/z \sim 371.25$) and the deuterated **Carboplatin-d4** ($m/z \sim 375.28$).
- Analysis: The relative peak areas of the deuterated and non-deuterated forms are used to calculate the isotopic enrichment. The specification " $\geq 99\%$ deuterated forms" indicates that the sum of all deuterated species (d1 through d4) constitutes at least 99% of the total Carboplatin-related material.^[3]

Structural Confirmation by Proton Nuclear Magnetic Resonance (^1H NMR)

^1H NMR spectroscopy is a powerful technique for confirming the chemical structure of a molecule. For **Carboplatin-d4**, it verifies the overall structure and the successful incorporation of deuterium atoms.

Quantitative Data

Parameter	Typical Specification
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| ^1H NMR Spectrum | Consistent with the structure of **Carboplatin-d4** |

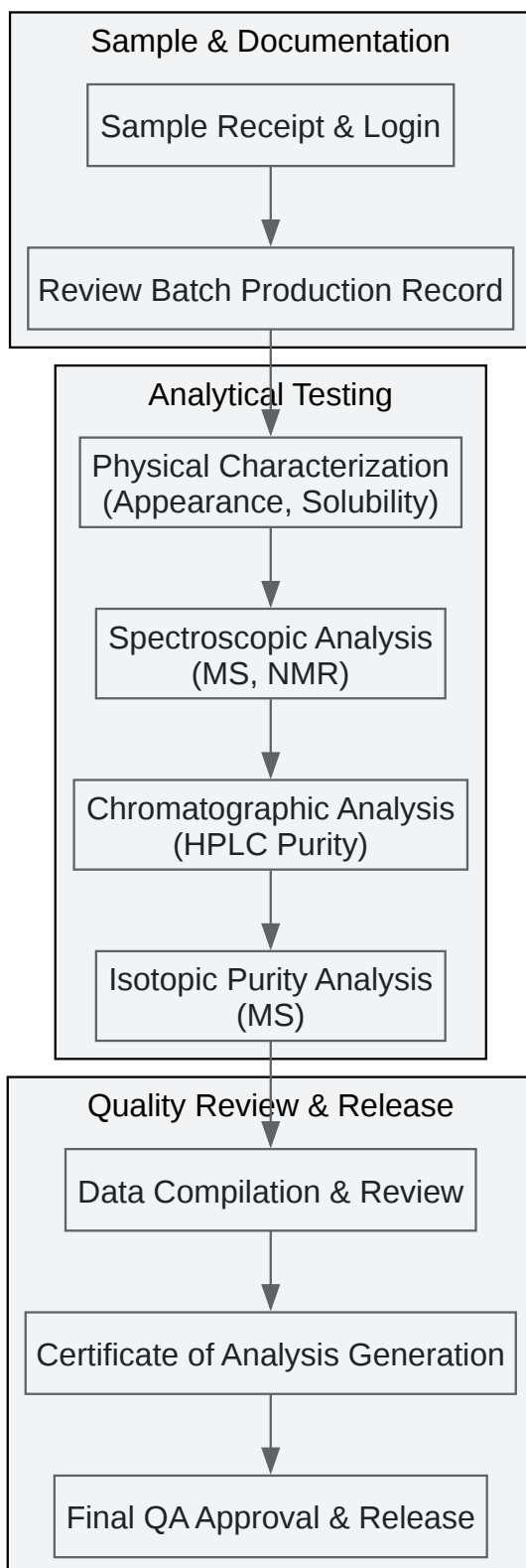
Experimental Protocol

- Instrumentation: A Nuclear Magnetic Resonance spectrometer (e.g., 400 MHz or higher).
- Solvent: A suitable deuterated solvent, such as Deuterium Oxide (D_2O).
- Sample Preparation: A small amount of the **Carboplatin-d4** sample is dissolved in the deuterated solvent.

- Analysis: The ^1H NMR spectrum is acquired. The resulting spectrum is analyzed for the characteristic chemical shifts and integrations of the remaining protons in the molecule. The signals corresponding to the protons on the cyclobutane ring where deuterium has been substituted should be significantly diminished or absent, confirming deuteration. The spectrum must be consistent with the expected structure.[\[12\]](#)

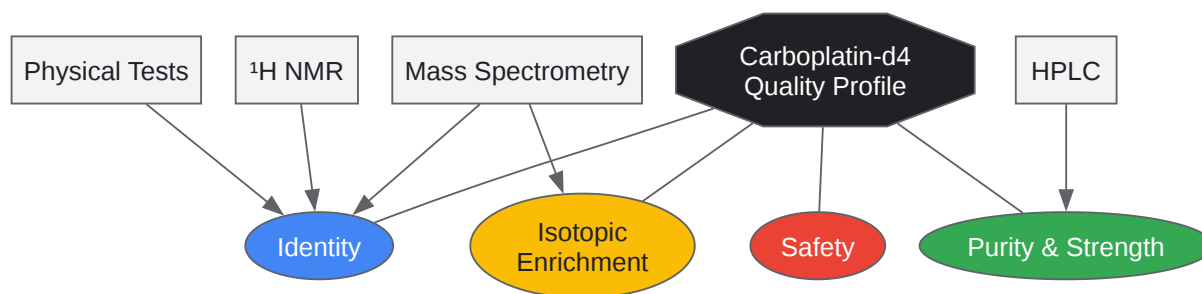
Workflows and Logical Relationships

Visualizing the processes behind a CoA can help in understanding its significance. The following diagrams illustrate the workflow for generating a CoA and the interrelationship of the analytical tests.



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Caption: Workflow for the generation of a Certificate of Analysis.



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Caption: Interrelationship of analytical tests for quality assessment.

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- To cite this document: BenchChem. [Carboplatin-d4 certificate of analysis explained]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557316#carboplatin-d4-certificate-of-analysis-explained]

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